Mass spectrometry analysis of N-(Cyclopropylmethyl)cyclohexanamine hydrochloride

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Compound of Interest

Compound Name:	*N-(Cyclopropylmethyl)cyclohexanamine hydrochloride*
CAS No.:	*99175-39-0*
Cat. No.:	*B1285398*

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APPLICATION NOTE: MS-2026-01

Quantitative and Qualitative Analysis of **N-(Cyclopropylmethyl)cyclohexanamine Hydrochloride** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

Abstract

This application note details a robust and sensitive method for the analysis of **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride** using a Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) system. Due to the compound's secondary amine structure, Electrospray Ionization (ESI) in positive ion mode provides excellent sensitivity. A stable protonated molecule $[M+H]^+$ is readily formed and used as the precursor ion for fragmentation analysis. This guide provides a comprehensive protocol, including sample

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preparation, optimized LC and MS conditions, and an in-depth discussion of the expected fragmentation patterns, making it an essential resource for researchers in pharmaceutical analysis and related fields.

Introduction

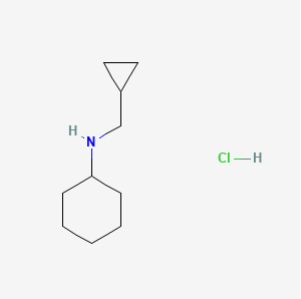
N-(Cyclopropylmethyl)cyclohexanamine is a secondary amine of interest in pharmaceutical and chemical research. Accurate and sensitive detection is crucial for its characterization, purity assessment, and quantification in various matrices. Mass spectrometry, particularly when coupled with liquid chromatography (LC-MS/MS), offers unparalleled selectivity and sensitivity for this type of analysis.[1][2]

The hydrochloride salt form ensures solubility in aqueous media, but the analysis focuses on the free base. The inherent basicity of the secondary amine group makes it an ideal candidate for positive mode Electrospray Ionization (ESI), a soft ionization technique that minimizes in-source fragmentation and reliably produces a protonated molecular ion, $[M+H]^+$.[3][4][5] This application note provides a complete workflow, from sample handling to data interpretation, grounded in the fundamental principles of mass spectrometry.

Analyte Properties

Understanding the physicochemical properties of N-(Cyclopropylmethyl)cyclohexanamine is fundamental to method development.

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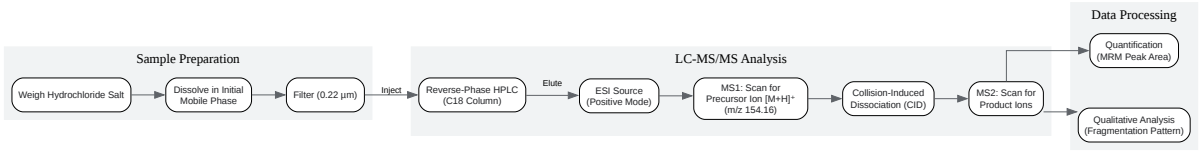
Property	Value	Source
Chemical Structure		
Molecular Formula	$C_{10}H_{19}N$ (Free Base)	[6]
Molecular Weight	153.27 g/mol (Free Base)	[6]
Monoisotopic Mass	153.15175 Da (Free Base)	[6]
Form	Hydrochloride Salt ($C_{10}H_{19}N \cdot HCl$)	[6]
Salt Molecular Weight	189.73 g/mol	[6]

The key feature for ESI-MS is the secondary amine, which is readily protonated. The nitrogen rule in mass spectrometry states that a compound with an odd number of nitrogen atoms will have an odd-numbered molecular weight, which holds true for the free base of this analyte.[7]

Experimental Workflow

The overall analytical process is streamlined to ensure reproducibility and high sensitivity. The workflow involves simple sample preparation, chromatographic separation to isolate the analyte from the matrix, and detection by tandem mass spectrometry.

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Caption: High-level workflow for the LC-MS/MS analysis.

Detailed Protocols

Sample Preparation

- Stock Solution (1 mg/mL): Accurately weigh 2.34 mg of **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride** (equivalent to 2.0 mg of the free base) and dissolve in 2.0 mL of a 50:50 mixture of methanol and water.
- Working Standard (1 µg/mL): Perform a serial dilution of the stock solution in the initial mobile phase (see section 4.2) to achieve the desired concentration for analysis.
- Filtration: Prior to injection, filter the final solution through a 0.22 µm syringe filter (e.g., PVDF or PTFE) to remove any particulates.

Rationale: The hydrochloride salt is readily soluble in polar solvents. Diluting in the initial mobile phase ensures compatibility with the LC system and good peak shape.

Liquid Chromatography (LC) Conditions

Effective chromatographic separation is essential to reduce matrix effects and ensure accurate quantification. A standard reverse-phase method is suitable for this compound.

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Parameter	Recommended Condition
Column	C18, 2.1 x 50 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	5% B to 95% B over 5 min
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL

Rationale: A C18 column provides good retention for this moderately polar compound. The acidic mobile phase (0.1% formic acid) is critical as it ensures the secondary amine remains protonated, leading to better retention and enhanced ionization efficiency in the MS source.[2] [8]

Mass Spectrometry (MS) Conditions

The MS parameters must be optimized to achieve maximum sensitivity for the precursor ion and generate stable, characteristic product ions.

Parameter	Recommended Setting
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.5 kV
Desolvation Temp.	450 °C
Desolvation Gas Flow	800 L/hr (Nitrogen)
Cone Gas Flow	50 L/hr
Source Temperature	150 °C
Scan Mode	Multiple Reaction Monitoring (MRM)

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Rationale: ESI is the preferred method for polar, non-volatile molecules like amines.[3][5] Positive ion mode is selected to detect the protonated $[M+H]^+$ molecule. The voltages and temperatures are optimized to maximize ion generation and desolvation while minimizing premature fragmentation in the source.

Results and Discussion: Fragmentation Analysis

The power of tandem mass spectrometry lies in its ability to generate a structural fingerprint of a molecule through controlled fragmentation.

Precursor Ion Selection

The free base has a monoisotopic mass of 153.15 Da. In the ESI source, it accepts a proton (H^+, mass ≈ 1.01 Da) to form the protonated molecule $[M+H]^+$.

- Calculated m/z of Precursor Ion $[C_{10}H_{20}N]^+$: 153.15175 + 1.00728 = 154.15903

This ion at m/z 154.16 is selected in the first quadrupole (Q1) for fragmentation.

Product Ion Spectra (MS/MS) and Fragmentation Pathway

The precursor ion is fragmented in the collision cell (Q2). The resulting product ions are then detected in the third quadrupole (Q3). The fragmentation of alkylamines is dominated by alpha-cleavage, where the C-C bond adjacent to the nitrogen atom breaks.[7][9]

Caption: Proposed fragmentation pathways for protonated N-(Cyclopropylmethyl)cyclohexanamine.

- Major Fragment at m/z 98.10: This is the most anticipated and often most stable fragment. It results from the alpha-cleavage of the bond between the nitrogen and the cyclopropylmethyl group's methylene carbon. This cleavage yields a stable secondary cyclohexylaminyl cation ($[C_6H_{12}N]^+$) and a cyclopropylmethyl radical.[7] This transition is typically the most intense and is ideal for quantification.

- Fragment at m/z 70.07: This ion results from the alternative alpha-cleavage, breaking the bond between the nitrogen and the cyclohexane ring. This produces the

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cyclopropylmethylaminyl cation ($[C_4H_8N]^+$). This fragment is generally of lower intensity than m/z 98 but serves as an excellent confirmation ion.

- Fragment at m/z 110.10: A less common but possible fragmentation involves the loss of propene (C_3H_4, 42 Da) from the cyclopropylmethyl group following a rearrangement.[10][11] This results in an ion at m/z 110.10.

MRM Transitions for Quantification

For quantitative analysis, Multiple Reaction Monitoring (MRM) is the mode of choice due to its superior sensitivity and selectivity. Based on the fragmentation analysis, the following transitions are recommended:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Use
N-(Cyclopropylmethyl)cyclohexanamine	154.16	98.10	Quantifier
N-(Cyclopropylmethyl)cyclohexanamine	154.16	70.07	Qualifier

The quantifier transition should be the most intense and reproducible, while the qualifier confirms the identity of the analyte. The ratio of the quantifier to qualifier peak areas should remain constant across all samples and standards.

Conclusion

The LC-MS/MS method detailed in this application note provides a highly selective, sensitive, and robust protocol for the analysis of **N-(Cyclopropylmethyl)cyclohexanamine hydrochloride**. The use of positive mode ESI is ideally suited to the chemical nature of the analyte, producing a stable precursor ion at m/z 154.16. The characteristic fragmentation pattern, dominated by alpha-cleavage to produce ions at m/z 98.10 and m/z 70.07, allows for confident identification and precise quantification using MRM. This method is readily adaptable for various research and quality control applications.

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